

Halomicin C: A Technical Guide to its Chemical Properties and Mechanism of Action

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Compound of Interest

Compound Name: *Halomicin C*

Cat. No.: *B15564919*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Halomicin C is a member of the ansamycin class of antibiotics, a group of complex macrocyclic compounds known for their antimicrobial and antineoplastic activities.^{[1][2]} Produced by the actinomycete *Micromonospora halophytica* var. *nigra*, **Halomicin C** exhibits activity against both Gram-positive and Gram-negative bacteria.^{[2][3]} This technical guide provides a comprehensive overview of the known chemical properties of **Halomicin C**, its mechanism of action, and available information on its isolation and characterization.

Chemical and Physical Properties

Halomicin C is a complex macrocyclic lactam. While detailed experimental data from primary literature is not fully available in publicly accessible records, the following properties have been reported.

Property	Data	Reference
Molecular Formula	C ₄₃ H ₅₈ N ₂ O ₁₃	[2]
Molecular Weight	810.93 g/mol	
Appearance	Yellow Amorphous Powder	
Solubility	Soluble in Benzene and Dioxane	
Melting Point	Not available in searched sources.	
CAS Number	64419-06-3	

Spectroscopic Data

The structure of **Halomicin C** was elucidated using a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry. Specific spectral data is contained within specialized scientific literature which is not broadly available.

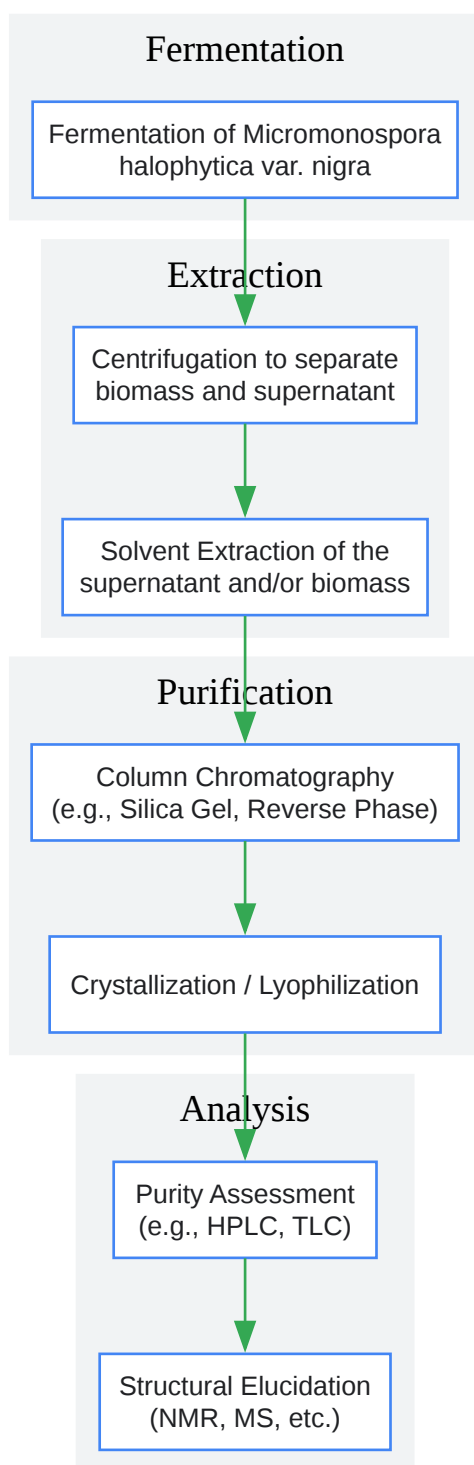
Spectroscopic Data	Details
UV-Vis Spectroscopy	Specific λ_{max} values are not available in the searched sources.
Infrared (IR) Spectroscopy	Characteristic absorption peaks (cm^{-1}) are not available in the searched sources.
¹ H NMR Spectroscopy	Chemical shifts (δ) and coupling constants (J) are not available in the searched sources.
¹³ C NMR Spectroscopy	Chemical shifts (δ) are not available in the searched sources.
Mass Spectrometry	Specific m/z peaks and fragmentation patterns are not available in the searched sources.

Researchers are directed to the primary publication by A. K. Ganguly, et al. (1977) for detailed spectroscopic data.

Experimental Protocols

Isolation and Purification of Halomicin C

A detailed, step-by-step protocol for the isolation and purification of **Halomicin C** is not available in the public domain. The original method would be described in the initial discovery paper by Weinstein et al. **Halomicin C** is produced by the fermentation of *Micromonospora halophytica* var. *nigra*. General protocols for the isolation of antibiotics from actinomycetes typically involve the following workflow.



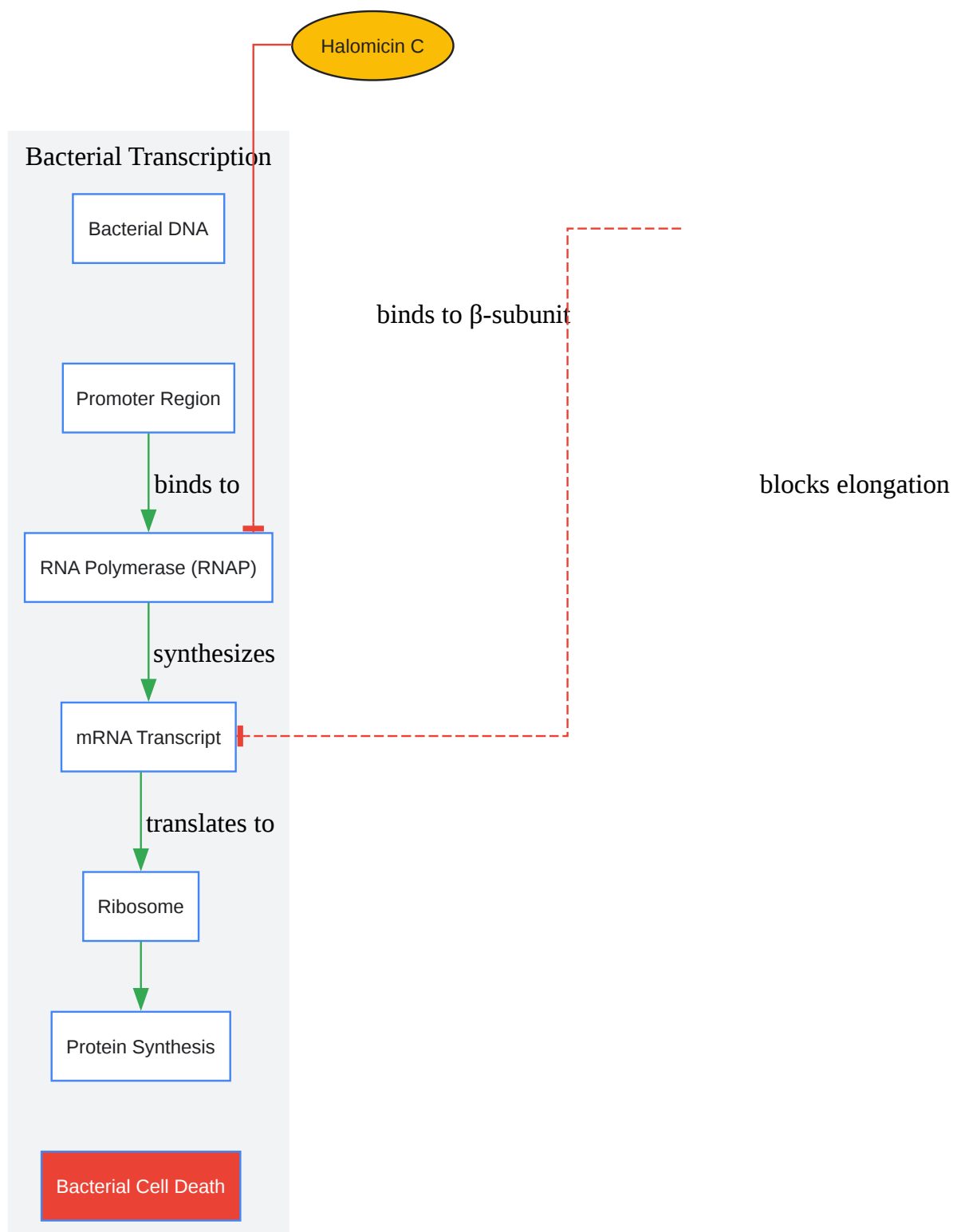
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General workflow for antibiotic isolation.

Mechanism of Action: Inhibition of Bacterial RNA Polymerase

Ansamycin antibiotics, including **Halomicin C**, are known to exert their antibacterial effects by inhibiting bacterial DNA-dependent RNA polymerase (RNAP). This enzyme is essential for the transcription of DNA into RNA, a critical step in protein synthesis and, consequently, bacterial survival.

The mechanism involves the binding of the ansamycin molecule to the β -subunit of the RNAP. This binding event does not prevent the initial binding of the polymerase to the DNA promoter region but rather sterically hinders the elongation of the nascent RNA chain beyond a few nucleotides. This leads to the production of abortive RNA transcripts and a halt in protein synthesis, ultimately resulting in bacterial cell death.



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Mechanism of action of **Halomicin C**.

Conclusion

Halomicin C is a noteworthy ansamycin antibiotic with a clear mechanism of action targeting a fundamental process in bacterial survival. While its basic chemical properties are documented, a deeper understanding for modern drug development requires access to detailed spectroscopic and physicochemical data from primary scientific literature. Further research into this and other members of the halomicin family could yield valuable insights for the development of new antibacterial agents.

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